

Prosulfuron vs. Dicamba: A Comparative Guide to Broadleaf Weed Control Efficacy

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Compound of Interest

Compound Name: *Prosulfuron*

Cat. No.: *B166686*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the efficacy of two widely used herbicides, **prosulfuron** and dicamba, for the control of broadleaf weeds. The information presented is based on a comprehensive review of available experimental data to assist researchers and scientists in understanding the performance and mechanisms of these compounds.

Introduction to Prosulfuron and Dicamba

Prosulfuron is a selective, post-emergence herbicide belonging to the sulfonylurea chemical class (WSSA Group 2).^{[1][2]} It is known for its effectiveness at low application rates for the control of a wide range of annual broadleaf weeds in crops such as maize, sorghum, and small grains.^{[1][3]}

Dicamba is a selective, systemic herbicide from the benzoic acid chemical family (WSSA Group 4) that provides pre-emergence and post-emergence control of annual and perennial broadleaf weeds.^{[4][5]} It is commonly used in agriculture for crops like corn, wheat, and in non-crop areas such as turf and pastures.^{[4][5]}

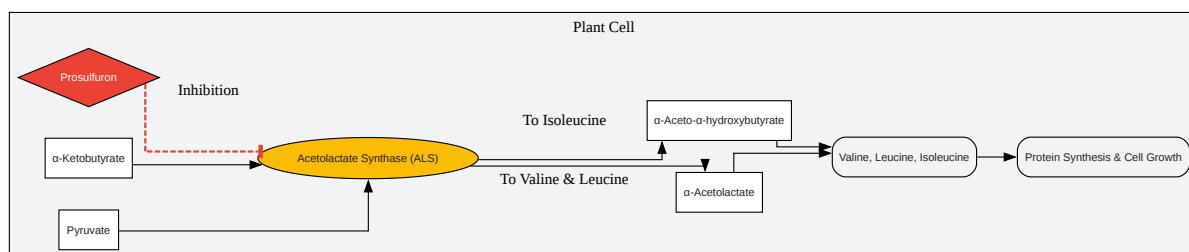
Mechanism of Action

The distinct modes of action of **prosulfuron** and dicamba are critical to their herbicidal activity and have implications for resistance management.

Prosulfuron: As an acetolactate synthase (ALS) inhibitor, **prosulfuron** targets a key enzyme in the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine).[3] Inhibition of ALS leads to a cessation of cell division and plant growth, with visible symptoms appearing within days and complete control typically achieved in about two weeks.[3]

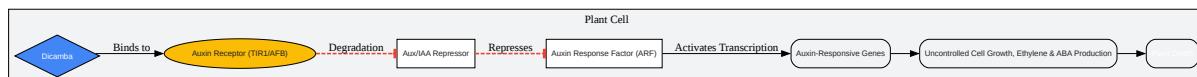
Dicamba: Dicamba functions as a synthetic auxin, mimicking the natural plant hormone indole-3-acetic acid (IAA).[5] It induces rapid, uncontrolled, and abnormal cell growth in susceptible broadleaf plants by disrupting several growth processes, including cell wall plasticity and nucleic acid metabolism.[6][7] This ultimately leads to the destruction of vascular tissue and plant death, with symptoms often appearing within 7 to 21 days.[5]

Below are diagrams illustrating the signaling pathways affected by each herbicide.



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Figure 1. Prosulfuron's inhibition of the ALS enzyme pathway.



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Figure 2. Dicamba's disruption of the synthetic auxin pathway.

Efficacy Comparison: Experimental Data

The following tables summarize quantitative data from field trials comparing the efficacy of **prosulfuron** and dicamba for the control of various broadleaf weeds. It is important to note that direct head-to-head comparisons of solo applications are limited in the reviewed literature. Much of the available data for **prosulfuron** is from studies where it is combined with dicamba.

Table 1: Efficacy of **Prosulfuron** and Dicamba on Broadleaf Weeds in Winter Wheat

| Weed Species | Herbicide Treatment | Application Rate (lb a.i./A) | Control (%) - 20 DAT | Control (%) - 41 DAT | Citation |
|--|---------------------|------------------------------|----------------------|----------------------|----------|
| Shepherd's purse (<i>Capsella bursa-pastoris</i>) | Prosulfuron | 0.0089 | 66 | 92 | [2] |
| Prosulfuron | 0.0179 | 69 | 93 | [2] | |
| Prosulfuron + Dicamba | 0.0089 + 0.093 | 72 | 96 | [2] | |
| Prosulfuron + Dicamba | 0.0179 + 0.093 | 74 | 97 | [2] | |
| Henbit (<i>Lamium amplexicaule</i>) | Prosulfuron | 0.0089 | 40 | 23 | [2] |
| Prosulfuron | 0.0179 | 44 | 29 | [2] | |
| Prosulfuron + Dicamba | 0.0089 + 0.093 | 46 | 41 | [2] | |
| Prosulfuron + Dicamba | 0.0179 + 0.093 | 46 | 43 | [2] | |
| Dogfennel (<i>Eupatorium capillifolium</i>) | Prosulfuron | 0.0089 | 61 | 86 | [2] |
| Prosulfuron | 0.0179 | 66 | 90 | [2] | |
| Prosulfuron + Dicamba | 0.0089 + 0.093 | 75 | 95 | [2] | |
| Prosulfuron + Dicamba | 0.0179 + 0.093 | 79 | 97 | [2] | |

DAT: Days After Treatment. Data from a study conducted in dryland winter wheat.[\[2\]](#)

Table 2: Efficacy of **Prosulfuron** + Dicamba Premix on Broadleaf Weeds in Wheat

| Weed Species | Prosulfuron + Dicamba Rate (g/ha) | Weed Dry Weight Reduction (%) |
|--------------------|-----------------------------------|-------------------------------|
| Descurainia sophia | 300 - 500 | 75 - 100 |
| Fumaria vaillantii | 300 - 500 | 75 - 100 |
| Galium tricornutum | 300 - 500 | 75 - 100 |
| Centaurea depressa | 300 - 500 | 85 - 93 |
| Carduus spp. | 300 - 500 | 85 - 93 |
| Rapistrum rugosum | 300 - 500 | 70 - 100 |
| Veronica persica | 300 - 500 | 42 - 97 |
| Malva neglecta | 300 - 500 | 42 - 97 |
| Sinapis arvensis | 300 - 500 | 42 - 97 |

Data from a study evaluating a **prosulfuron** + dicamba premix (Casper® WG 55%) across multiple regions.[\[3\]](#)

Table 3: Efficacy of Dicamba on Key Broadleaf Weeds in Various Studies (Not Direct Comparison)

| Weed Species | Dicamba Rate (g ae/ha) | Control (%) | Days After Treatment | Citation |
|---|---------------------------|-------------|-------------------------|----------|
| Palmer amaranth (Amaranthus palmeri) | 1120 | 78 | 14 | [8] |
| Waterhemp (Amaranthus tuberculatus) | 1120 | 78 | 14 | [8] |
| Velvetleaf (Abutilon theophrasti) | 1120 | 73 | 14 | [8] |
| Common lambsquarters (Chenopodium album) | 533 | <60 | 21 | [9] |
| Henbit (Lamium amplexicaule) | 280 | <21 | 28 | [6] |
| Purple deadnettle (Lamium purpureum) | 280 | <21 | 28 | [6] |

ae: acid equivalent. This table compiles data from separate studies and does not represent a direct head-to-head comparison under identical conditions.

Experimental Protocols

The following outlines a typical experimental protocol for conducting a post-emergence herbicide efficacy trial, synthesized from established guidelines.

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